

Application Notes and Protocols for SID 26681509 Quarterhydrate Cell-Based Assays

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Compound of Interest

Compound Name: SID 26681509 quarterhydrate

Cat. No.: B11933563

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Introduction

SID 26681509 is a potent, selective, and reversible inhibitor of human cathepsin L, a lysosomal cysteine protease.^{[1][2][3][4]} Overexpression and aberrant activity of cathepsin L have been implicated in a variety of disease states, making it a compelling target for therapeutic intervention.^[5] SID 26681509 has demonstrated a slow-binding inhibition mechanism, with its potency increasing significantly with pre-incubation time.^{[1][2][5][6]} Furthermore, it has shown activity against parasitic organisms such as *Plasmodium falciparum* and *Leishmania major* and has been observed to modulate inflammatory responses by blocking High Mobility Group Box 1 (HMGB1)-induced production of Tumor Necrosis Factor-alpha (TNF- α).^{[1][2][5][6][7]}

These application notes provide detailed protocols for two distinct cell-based assays designed to characterize the activity of **SID 26681509 quarterhydrate**:

- An Intracellular Cathepsin L Activity Assay: To directly measure the inhibitory effect of the compound on its target enzyme within a cellular environment.
- An HMGB1-Induced TNF- α Secretion Assay: To evaluate the compound's ability to modulate a key inflammatory signaling pathway in macrophages.

The "quarterhydrate" designation refers to the solid-state form of the compound and is not expected to significantly impact its activity in solution for cell-based assays once properly

dissolved.[\[6\]](#)[\[8\]](#)

Data Presentation

Table 1: In Vitro Inhibitory Activity of SID 26681509

This table summarizes the inhibitory potency of SID 26681509 against human cathepsin L, demonstrating its time-dependent inhibition.

Target Enzyme	Pre-incubation Time	IC ₅₀ (nM)	Reference
Human Cathepsin L	None	56 ± 4	[1]
Human Cathepsin L	1 hour	7.5 ± 1.0	[1] [5]
Human Cathepsin L	2 hours	4.2 ± 0.6	[1] [5]
Human Cathepsin L	4 hours	1.0 ± 0.5	[1] [2] [5] [6]

Table 2: Selectivity Profile of SID 26681509

This table shows the IC₅₀ values of SID 26681509 against a panel of related proteases, highlighting its selectivity for cathepsin L.

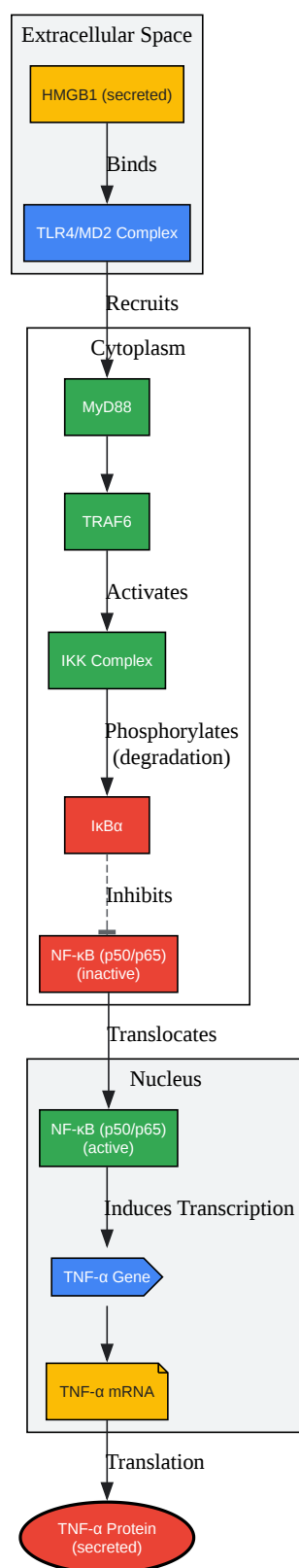
Protease	IC ₅₀ (nM) after 1 hour	Selectivity Index (IC ₅₀ Protease / IC ₅₀ Cathepsin L)	Reference
Papain	618	~82	[1] [2]
Cathepsin B	8442	~1126	[1] [2]
Cathepsin K	1605	~214	[1]
Cathepsin S	1132	~151	[1]
Cathepsin V	500	~67	[2] [6] [7]
Cathepsin G	No inhibitory activity	N/A	[1] [2] [3] [4] [6] [7]

Table 3: Anti-Parasitic Activity and Cellular Toxicity of SID 26681509

This table presents the efficacy of SID 26681509 against parasitic organisms and its toxicity profile in human cells and a model organism.

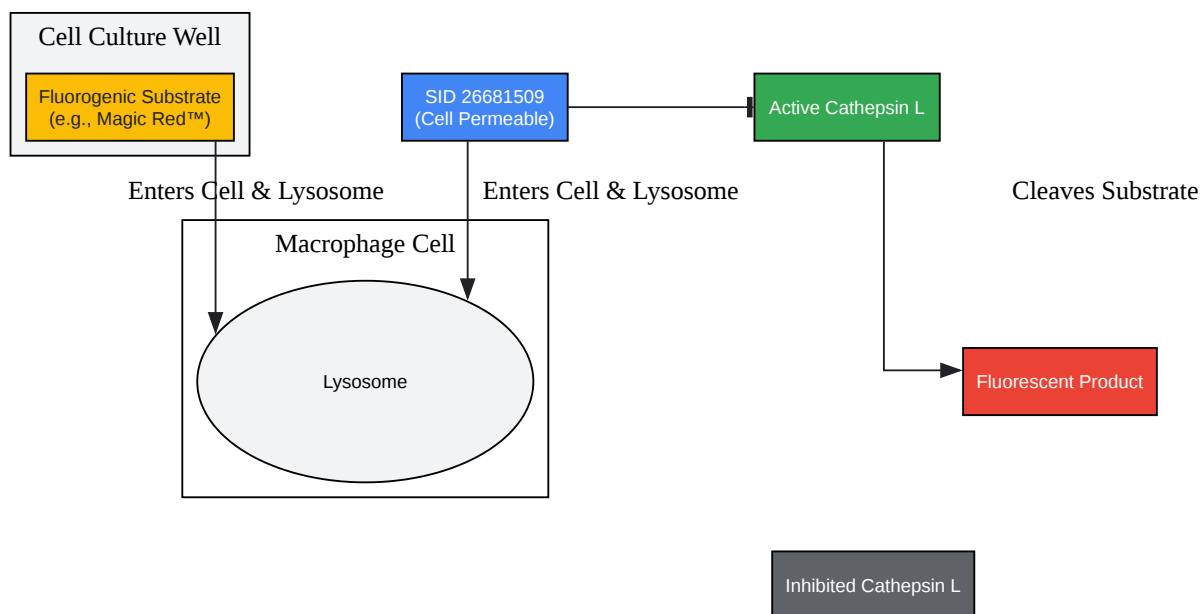
Assay	Cell Line / Organism	IC ₅₀ / Effect	Reference
In vitro anti-malarial activity	Plasmodium falciparum	15.4 ± 0.6 µM	[1] [2] [5] [6]
In vitro anti-leishmanial activity	Leishmania major promastigotes	12.5 ± 0.6 µM	[1] [2] [5] [6]
Cytotoxicity	Human Aortic Endothelial Cells	Non-toxic up to 100 µM	[1] [5]
In vivo toxicity	Zebrafish	No toxicity observed at 100 µM	[1] [5]

Mandatory Visualizations



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HMGB1-TLR4 signaling pathway leading to TNF-α production.



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